

Biosynthesis of 13C-Labeled Cyclosporin A: A Technical Guide

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Compound of Interest		
Compound Name:	Cyclosporin A-13C2,d4 (Major)	
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This in-depth technical guide provides a comprehensive overview of the biosynthesis of 13C-labeled Cyclosporin A, a critical process for the advanced study of this potent immunosuppressive drug. The incorporation of stable isotopes like 13C into the Cyclosporin A molecule is invaluable for a range of research applications, including metabolic flux analysis, detailed structural studies of drug-receptor interactions, and as internal standards for quantitative analysis by mass spectrometry and NMR.[1][2] This guide outlines the biosynthetic pathway, detailed experimental protocols for fermentation, 13C-labeling, purification, and analysis, and presents available quantitative data.

The Biosynthetic Pathway of Cyclosporin A

Cyclosporin A is a cyclic undecapeptide produced by the filamentous fungus Tolypocladium inflatum. Its biosynthesis is a complex process orchestrated by a large, multifunctional enzyme known as Cyclosporin Synthetase (CsSyn), a non-ribosomal peptide synthetase (NRPS). The pathway can be broadly divided into three key stages:

Precursor Synthesis: The constituent amino acids of Cyclosporin A are supplied by the
primary metabolism of the fungus. This includes the synthesis of the two non-proteinogenic
amino acids: D-alanine, which is converted from L-alanine by an alanine racemase, and
(4R)-4-[(E)-2-butenyl]-4-methyl-L-threonine (Bmt), which is synthesized via a polyketide
synthase (PKS) pathway.



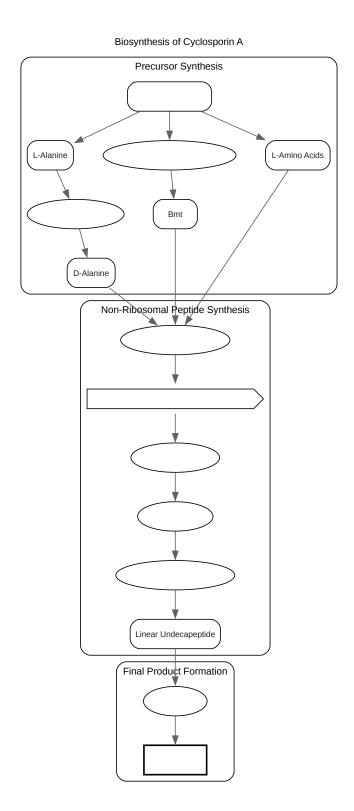




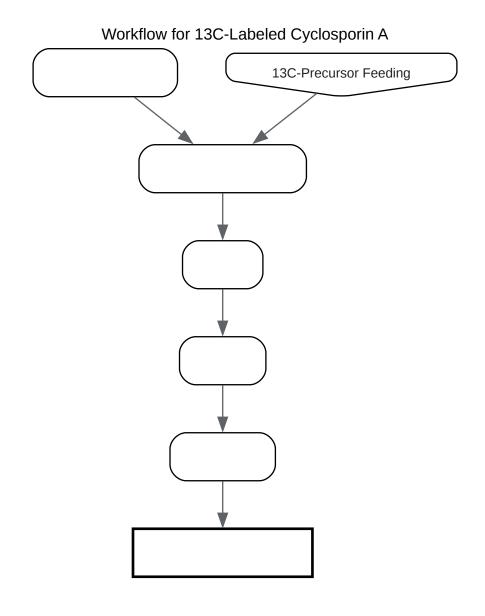
- Non-Ribosomal Peptide Synthesis: The core of the biosynthesis is carried out by the multidomain CsSyn. Each of the eleven amino acid substrates is activated and loaded onto the enzyme complex. The growing peptide chain is then elongated in a stepwise fashion. Seven of the amino acids are N-methylated during this process.
- Cyclization and Release: Once the linear undecapeptide is fully assembled on the enzyme, it is released through a cyclization reaction, forming the final Cyclosporin A molecule.

Below is a diagram illustrating the key steps in the biosynthetic pathway of Cyclosporin A.









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